

# dihydroergotoxine mesylate placebo-controlled studies

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## Compound Focus: Dihydroergotoxine Mesylate

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## Efficacy Data from Placebo-Controlled Studies

The table below summarizes the key findings and methodologies from two placebo-controlled studies.

Study Focus	Study Design & Duration	Patient Population	Dosage	Primary Efficacy Findings vs. Placebo	Key Assessment Scales
Chronic Senile Cerebral Insufficiency (CSCI) [1]	Multicenter, double-blind, placebo-controlled; 1 year [1]	559 patients entered; 204 completed 1 year [1]	1.5 mg, three times daily [1]	Demonstrated significant positive effects on symptoms of cognitive dysfunction [1]	Simple criteria and easy-to-use assessment devices [1]
Sialorrhea in Parkinson's Disease (PD) [2]	Single-center, open-label, self-controlled; 24 weeks [2]	39 PD patients with sialorrhea [2]	5 mg, twice daily [2]	Significant improvement from Week 2, sustained through Week 24 [2]	Drooling Severity and Frequency Scale (DSFS); Drooling Impact Scale (DIS); Unified Parkinson's Disease Rating

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					Scale (UPDRS) Part II [2]

## Detailed Experimental Protocols

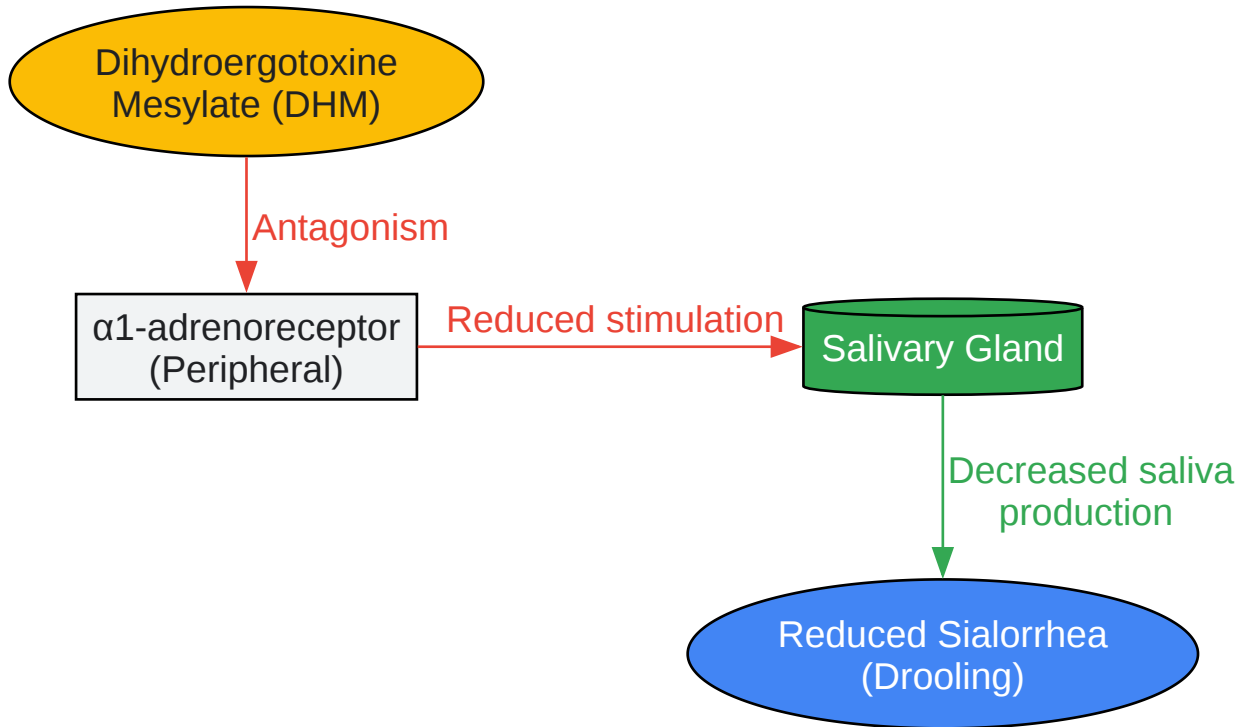
For research reproducibility, here is a detailed breakdown of the methodologies used in the recent Parkinson's disease study.

- **Patient Recruitment and Ethics:** The study was approved by the hospital's ethics committee. All participants provided informed consent before enrollment. Patients were recruited from the Parkinson's disease and movement disorders outpatient clinic [2].
- **Inclusion/Exclusion Criteria:**
  - **Inclusion:** Diagnosis of idiopathic Parkinson's disease; presence of troublesome drooling; stable on anti-parkinsonian medication for at least 4 weeks [2].
  - **Exclusion:** Presence of other causes for sialorrhea; cognitive impairment (MMSE <24); history of schizophrenia or psychosis; use of other sialorrhea treatments or medications affecting salivation within the last 3 months [2].
- **Intervention Protocol:** All participants received **Dihydroergotoxine Mesylate at 5 mg, twice daily** for 24 weeks, in addition to their existing anti-parkinsonian medication. The study was an open-label, self-controlled trial, meaning all participants received the active drug without a parallel placebo group, using their own baseline as a control [2].
- **Outcome Measurement:** Patients were assessed at baseline and at Weeks 2, 4, 8, 12, and 24. The primary outcomes were changes in the **Drooling Severity and Frequency Scale (DSFS)** and the **Drooling Impact Scale (DIS)**. Secondary outcomes included salivation weight, swallowing function, and overall motor and non-motor symptoms [2].
- **Statistical Analysis:** Data were analyzed using SPSS. Since data were not normally distributed, non-parametric tests were used. The Friedman test was used for comparisons across multiple time points, and the Wilcoxon signed-rank test was used for post-hoc analysis between two time points [2].

## Proposed Mechanism of Action

**Dihydroergotoxine mesylate** is a combination of four dihydrogenated ergot alkaloids. Its effects are linked to its action on neurotransmitter systems [3] [4]. The following diagram illustrates the proposed mechanism for reducing sialorrhea in Parkinson's disease, based on the recent study and pharmacological data [2].

### Proposed Mechanism for Dihydroergotoxine in PD Sialorrhea



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The broader, "normalizing" mechanism of dihydroergotoxine in the brain involves being a **mixed agonist/antagonist at dopamine (D1, D2), serotonin (5-HT1, 5-HT2), and α-adrenergic receptors**, which is thought to compensate for imbalances in these neurotransmitter systems commonly associated with age-related cognitive decline [4].

## Interpretation and Research Context

- **Efficacy in Cognitive Disorders:** The historical CSCI trial represents a class of studies that established dihydroergotoxine's profile. However, note that some reviews and clinicians have considered the **clinical relevance of its cognitive benefits controversial**, despite statistical significance in some trials [3] [4].
- **Novel Application in Parkinson's Disease:** The recent study on sialorrhea is promising, showing a clear and sustained effect. Its **open-label, self-controlled design is a limitation**, and the findings

require confirmation in a larger, **randomized, double-blind, placebo-controlled trial (RCT)** [2].

- **Safety and Tolerability:** The drug is generally well-tolerated. The most frequently reported adverse effects are **gastrointestinal disturbances (nausea, gastric upset)**. Other less common effects include dizziness, nasal stuffiness, and headache [3] [4].

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